Operational Guide: Disposal of Methyl 3-(2-aminophenyl)benzoate

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Compound of Interest		
Compound Name:	*Methyl 3-(2-aminophenyl)benzoate*	
CAS No.:	*177171-13-0*	
Cat. No.:	*B071432*	*Get Quote*

Executive Summary & Chemical Profile

Proper disposal of **Methyl 3-(2-aminophenyl)benzoate** (CAS: 177171-13-0) requires strict adherence to protocols governing amine-containing organic solids. As a specialized intermediate often used in Suzuki couplings or heterocyclic synthesis, this compound presents specific hazards due to its aniline moiety (potential sensitization/toxicity) and ester functionality (organic solubility).

This guide replaces generic "throw-it-away" advice with a self-validating workflow designed to prevent environmental contamination and regulatory non-compliance (RCRA).

Chemical Hazard & Property Matrix[1][2][3]

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Property	Data	Operational Implication
CAS Number	177171-13-0	Use for waste manifesting and inventory tracking.
Molecular Formula	$C_{14}H_{13}NO_2$	Nitrogen content requires segregation from oxidizers.
Physical State	Solid (Powder/Crystalline)	Primary waste stream is Solid Hazardous Waste.
Solubility	Organic solvents (DMSO, DCM)	Insoluble in water; DO NOT dispose of via sink/drain.
Hazard Codes	H302, H315, H319, H335	Treat as Irritant/Harmful.[1] Potential skin sensitizer.[2][3][4][5]
Waste Class	Non-Halogenated Organic	Must be incinerated; not suitable for aqueous treatment.

Pre-Disposal Assessment Workflow

Before disposal, you must categorize the waste state.[6] The presence of solvents or contaminants alters the disposal path.

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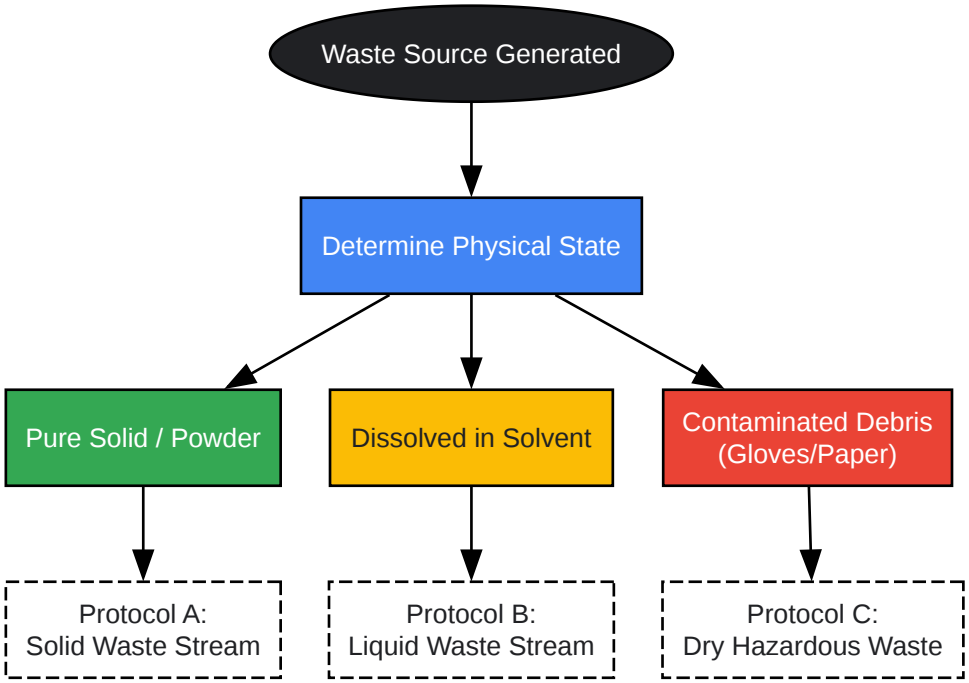

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Figure 1: Decision tree for categorizing **Methyl 3-(2-aminophenyl)benzoate** waste streams.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Applicability: Expired reagents, surplus synthesis product, or degraded solids.

- Primary Containment: Transfer the solid into a screw-top glass or HDPE jar. Do not use open beakers or foil-wrapped containers for waste storage.
- Labeling: Affix a hazardous waste label immediately.
  - Constituents: "**Methyl 3-(2-aminophenyl)benzoate**" (Write out full name; do not use abbreviations like "M-APB").
  - Hazard Checkbox: Toxic, Irritant.[2][7]
- Secondary Containment: Place the sealed jar into a clear, sealable plastic bag (4-mil polyethylene) to prevent contamination of the outer waste drum.

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- Disposal Stream: Segregate into the Solid Organic Hazardous Waste drum.
  - Note: Ensure the drum is rated for incineration (Fuel Blending).

Protocol B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Applicability: Filtrates from recrystallization or reaction mixtures containing the compound.

- Solvent Compatibility Check:
  - Halogenated: If dissolved in DCM, Chloroform, or Chlorobenzene -> Halogenated Waste Stream.
  - Non-Halogenated: If dissolved in Ethyl Acetate, Methanol, Ethanol, or DMSO -> Non-Halogenated Waste Stream.
- Segregation Rule (Critical):
  - NEVER mix with strong oxidizing agents (e.g., Nitric acid, Peroxides, Permanganates). The aniline amine group can react exothermically or form unstable N-oxides/nitro compounds.
- pH Adjustment: Generally not required for organic solvent streams, but ensure the solution is not highly acidic (< pH 2) or basic (> pH 12.5) unless the waste container is specifically rated for corrosives.

Protocol C: Contaminated Debris & Empty Containers

Applicability: Weigh boats, pipettes, gloves, and empty reagent bottles.

- The "RCRA Empty" Rule:
  - A container is legally "empty" only if:
    1. All wastes have been removed by normal means (pouring/scraping).
    2. No more than 2.5 cm (1 inch) of residue remains on the bottom.

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3. Action: If "RCRA Empty," triple rinse the bottle with a compatible solvent (e.g., acetone). Pour the rinsate into the Liquid Waste stream. Deface the label and discard the glass bottle in Glass Trash (or recycle if permitted).

- Heavily Contaminated Debris:
  - Gloves, paper towels, and weigh boats with visible powder must go into Solid Hazardous Waste (double-bagged). Do not throw in regular trash.

Emergency Response: Spill Clean-Up Logic

In the event of a benchtop spill, follow this isolation and neutralization logic.

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Figure 2: Immediate response workflow for solid or liquid spills.

Regulatory & Compliance Context

US EPA (RCRA) Classification

While **Methyl 3-(2-aminophenyl)benzoate** is not explicitly "P-listed" (acutely toxic) or "U-listed" (toxic) by specific name in 40 CFR 261.33, it must be characterized by the generator:

- Characteristic of Ignitability (D001): If in a flammable solvent.
- Toxicity: Due to the aniline structure, it is prudent to manage it as if it possesses toxic characteristics.
- Generator Status: Ensure your facility's monthly generation limits are not exceeded by bulk disposal of this intermediate.

Transport (DOT)

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- Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (if transporting pure bulk).
- UN Number: UN 3077 (likely assignment for bulk aniline derivatives).
- Packing Group: III.

References

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